

# biodegradability and environmental fate of 1-Tridecanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B155529

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An In-depth Technical Guide on the Biodegradability and Environmental Fate of **1-Tridecanol**

## Introduction

**1-Tridecanol** (CAS No. 112-70-9), a long-chain primary fatty alcohol, is an organic compound with the chemical formula  $C_{13}H_{28}O$ .<sup>[1][2]</sup> At room temperature, it exists as a colorless to pale yellow liquid or a white solid with a faint, fatty, or mild, pleasant odor.<sup>[1][3]</sup> It is characterized by a polar hydroxyl group and a significant lipophilic character due to its thirteen-carbon alkyl chain.<sup>[3]</sup> This compound is utilized in the manufacturing of surfactants, plasticizers, and emollients for cosmetic formulations. It also serves as an intermediate in the synthesis of esters for lubricants and fragrance carriers. Given its applications, understanding its biodegradability and environmental fate is crucial for assessing its ecological impact.

## Biodegradability

**1-Tridecanol** is considered to be readily biodegradable. Aerobic biodegradation is the primary mechanism for its removal from the environment.

## Aerobic Biodegradation

Studies have demonstrated the susceptibility of **1-Tridecanol** to aerobic biodegradation. In a key study following the Japanese MITI (Ministry of International Trade and Industry) test, which is equivalent to OECD Guideline 301C, **1-Tridecanol** at a concentration of 100 mg/L achieved 100% of its theoretical biochemical oxygen demand (BOD) within 14 days using an activated

sludge inoculum. This rapid and complete degradation confirms its classification as a readily biodegradable substance.

The rate of biodegradation in activated sludge has also been quantified. The zero-order and first-order biodegradation rates were determined to be  $1.04 \times 10^{-2}$  ppm/hr and  $5.2 \times 10^{-3}$  1/hr, respectively. Based on the first-order rate constant, the biodegradation half-life of **1-Tridecanol** in an activated sludge environment is calculated to be approximately 5.6 days.

## Environmental Fate

The environmental distribution and persistence of **1-Tridecanol** are governed by its physicochemical properties, including its low water solubility, low vapor pressure, and high octanol-water partition coefficient.

## Quantitative Environmental Fate Data

The following table summarizes key quantitative data related to the environmental fate of **1-Tridecanol**.

Parameter	Value	Reference
Biodegradation		
Ready Biodegradability	Confirmed to be readily biodegradable.	
Biodegradation Rate (Japanese MITI test)	100% of theoretical BOD in 14 days.	
First-Order Biodegradation Rate (Activated Sludge)	5.2 x 10 <sup>-3</sup> 1/hr	
Biodegradation Half-life (Activated Sludge)	5.6 days (calculated)	
Physicochemical Properties		
Water Solubility	2.4 x 10 <sup>-3</sup> g/L at 25°C (Insoluble)	
Vapor Pressure	4.36 x 10 <sup>-4</sup> mm Hg at 25°C	
Log Octanol-Water Partition Coefficient (Log Kow)	5.82	
Environmental Distribution		
Estimated Soil Organic Carbon-Water Partitioning Coefficient (Koc)	35,000	
Estimated Henry's Law Constant	1.3 x 10 <sup>-4</sup> atm-cu m/mole	
Estimated Bioconcentration Factor (BCF)	600	
Atmospheric Fate		
Atmospheric Half-life (vs. OH radicals)	20 hours (estimated)	
Aquatic Fate		

Volatilization Half-life (Model River)	14 hours (estimated)
Volatilization Half-life (Model Lake)	8.5 days (estimated)
Volatilization Half-life (Model Pond, with adsorption)	16 years (estimated)

## Fate in Different Environmental Compartments

- **Soil:** With a high estimated soil organic carbon-water partitioning coefficient (Koc) of 35,000, **1-Tridecanol** is expected to be immobile in soil. Adsorption to soil organic matter is the dominant process, which will attenuate its volatilization from moist soil surfaces. Volatilization from dry soil is not expected to be significant due to its low vapor pressure. Biodegradation is an important fate process in the terrestrial environment.
- **Water:** If released into water, **1-Tridecanol** is expected to strongly adsorb to suspended solids and sediment. While volatilization from the water surface is a potential fate process, with estimated half-lives of 14 hours and 8.5 days for a model river and lake respectively, this process is significantly attenuated by adsorption. When considering adsorption, the volatilization half-life from a model pond is estimated to be 16 years. Biodegradation is expected to be a rapid removal process in aquatic environments. Hydrolysis is not an important environmental fate process as **1-Tridecanol** lacks functional groups that hydrolyze under environmental conditions.
- **Atmosphere:** Due to its low vapor pressure, **1-Tridecanol** is expected to exist solely in the vapor phase in the ambient atmosphere. In the atmosphere, it is degraded by reacting with photochemically-produced hydroxyl radicals. The estimated half-life for this reaction is 20 hours.

## Bioaccumulation Potential

An estimated Bioconcentration Factor (BCF) of 600 suggests that **1-Tridecanol** has a high potential for bioconcentration in aquatic organisms. However, its ready biodegradability may mitigate the extent of bioaccumulation.

## Experimental Protocols

The biodegradability of **1-Tridecanol** is primarily assessed using standardized methods such as the OECD 301 guidelines. The Japanese MITI test, which was used to generate key data for this compound, is analogous to the OECD 301C test. A commonly used and versatile method for assessing ready biodegradability is the OECD 301F (Manometric Respirometry Test).

### OECD 301F: Manometric Respirometry Test

**Objective:** To determine the ready biodegradability of a chemical substance by an aerobic microbial inoculum by measuring the oxygen consumed. A substance is considered readily biodegradable if it reaches  $\geq 60\%$  of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.

**Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with activated sludge from a sewage treatment plant and incubated in a closed flask with a headspace of air. The consumption of oxygen is measured by monitoring the change in pressure in the respirometer. The amount of oxygen consumed by the microbial population during the degradation of the test substance, corrected for the oxygen uptake of a blank control, is expressed as a percentage of the ThOD.

**Apparatus:**

- Manometric respirometer (e.g., automated coulometer).
- Temperature-controlled incubator ( $22 \pm 1^\circ\text{C}$ ).
- Flasks of suitable volume with stirrers.
- Apparatus for CO<sub>2</sub> absorption (e.g., potassium hydroxide solution in a separate cup within the flask).

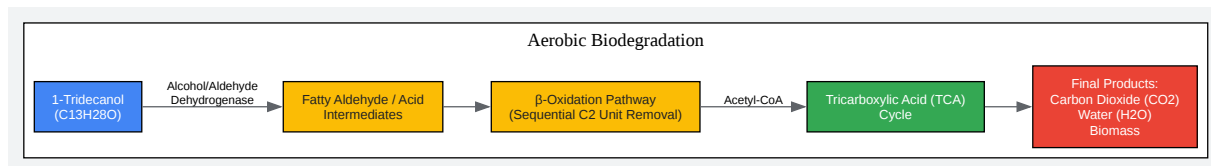
**Procedure:**

- **Preparation of Mineral Medium:** Prepare a mineral medium containing essential mineral salts (e.g., potassium phosphate, magnesium sulfate, calcium chloride, ferric chloride). The pH should be adjusted to  $7.4 \pm 0.2$ .

- **Inoculum Preparation:** The inoculum is typically activated sludge from a sewage treatment plant that treats predominantly domestic sewage. It is often washed and aerated before use to reduce the blank respiration rate. The final concentration in the test medium should be around 30 mg/L of suspended solids.
- **Test Substance and Control Preparation:** The test substance is added to the mineral medium to achieve a concentration that will yield sufficient oxygen demand, typically 100 mg/L.
  - **Test Vessels:** Contain mineral medium, inoculum, and the test substance.
  - **Blank Control Vessels:** Contain mineral medium and inoculum only, to measure the endogenous respiration of the microorganisms.
  - **Reference Control Vessels:** Contain a readily biodegradable reference substance (e.g., sodium benzoate or aniline) to check the viability of the inoculum.
- **Incubation:** The prepared flasks are placed in the respirometer and incubated at a constant temperature ( $22 \pm 1^{\circ}\text{C}$ ) in the dark for 28 days. The contents of the flasks are stirred continuously.
- **Measurement:** The oxygen consumption is measured at regular intervals for 28 days by the respirometer.
- **Data Analysis:** The percentage of biodegradation is calculated as follows:  $\% \text{ Biodegradation} = [(\text{O}_2 \text{ consumed by test substance} - \text{O}_2 \text{ consumed by blank}) / \text{ThOD}] \times 100$  The Theoretical Oxygen Demand (ThOD) is calculated based on the elemental formula of **1-Tridecanol** ( $\text{C}_{13}\text{H}_{28}\text{O}$ ).

## Visualizations

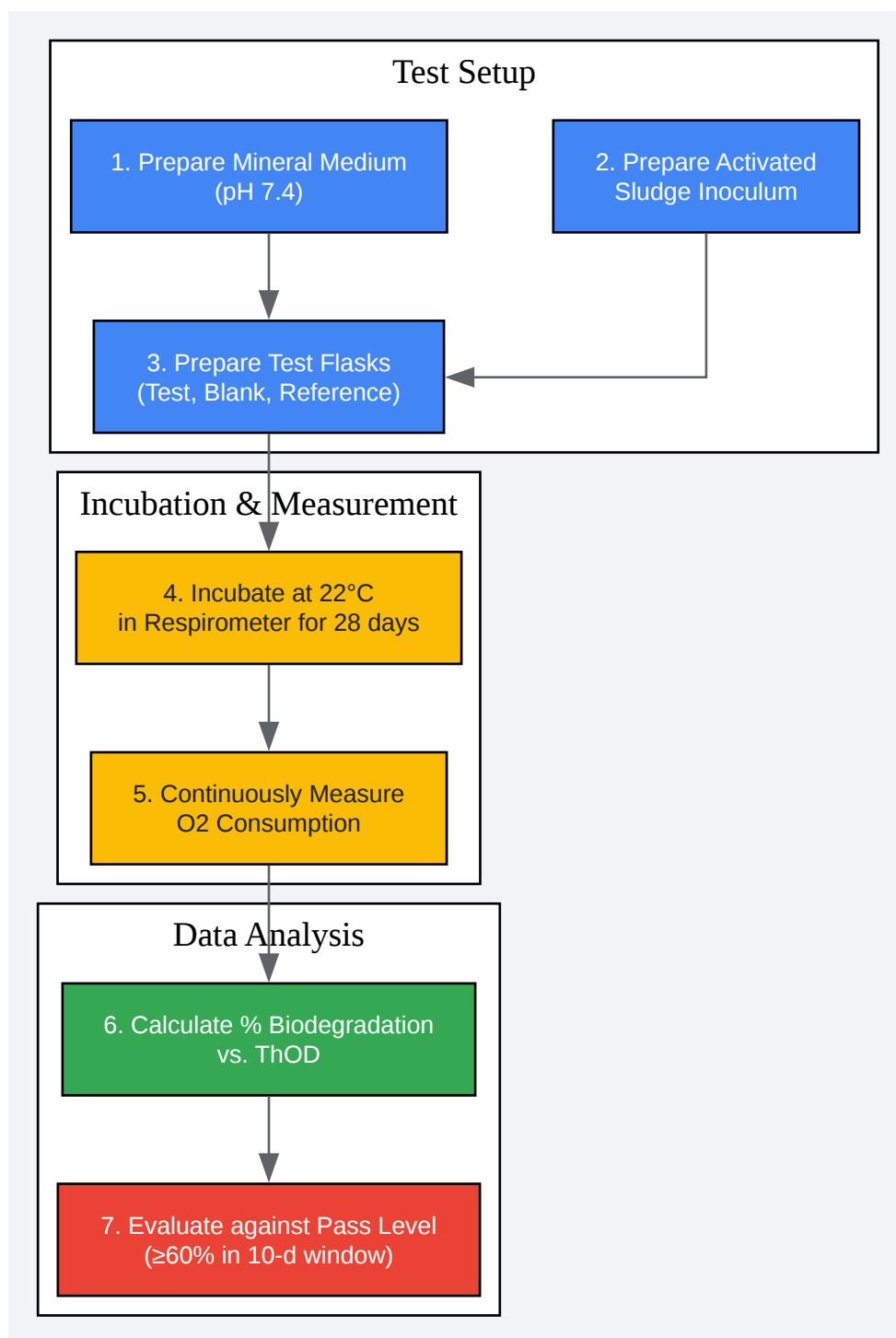
### Biodegradation Pathway of 1-Tridecanol



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Caption: Conceptual aerobic biodegradation pathway of **1-Tridecanol**.

## Experimental Workflow for OECD 301F Test



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Caption: Experimental workflow for the OECD 301F biodegradability test.



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## References

- 1. 1-Tridecanol | C<sub>13</sub>H<sub>28</sub>O | CID 8207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. wikipedia.nucleos.com [wikipedia.nucleos.com]
- 3. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [biodegradability and environmental fate of 1-Tridecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155529#biodegradability-and-environmental-fate-of-1-tridecanol]

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